

Application of Rabeprazole Sodium in 3D Organoid Culture Systems

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Compound of Interest

Compound Name: *Rabeprazole sodium*

Cat. No.: *B1147215*

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Introduction

Rabeprazole, a second-generation proton pump inhibitor (PPI), effectively suppresses gastric acid secretion by irreversibly inhibiting the H⁺/K⁺-ATPase in gastric parietal cells.^{[1][2]} Beyond its well-established role in managing acid-related disorders, emerging research indicates that rabeprazole possesses multifaceted biological activities, including anti-inflammatory, anti-proliferative, and pro-apoptotic effects.^{[1][2]} Recent studies have highlighted its potential to modulate key signaling pathways implicated in gastrointestinal diseases, such as the STAT3 and PKA/CREB pathways. The advent of three-dimensional (3D) organoid technology, which allows for the *in vitro* cultivation of structures that closely mimic the cytoarchitecture and functionality of native organs, presents a powerful platform to investigate the complex cellular and molecular effects of rabeprazole in a more physiologically relevant context than traditional 2D cell culture.^{[3][4][5][6][7]} This document provides detailed application notes and protocols for the use of **rabeprazole sodium** in 3D gastric organoid culture systems.

Application Notes

Rabeprazole sodium can be utilized in 3D gastric organoid cultures to investigate a range of biological processes, including:

- Inhibition of Proliferation and Glycolysis: Rabeprazole has been shown to suppress cell proliferation in gastric epithelial cells by targeting STAT3-mediated glycolysis.^{[8][9][10]}

Organoid models can be used to further elucidate this mechanism and assess the impact on organoid growth and metabolism.

- **Induction of Ferroptosis:** Recent findings suggest that rabeprazole can induce ferroptosis, a form of iron-dependent programmed cell death, in gastric epithelial cells through the PKA/CREB/GPX4 signaling cascade.[11][12][13] 3D organoids provide a valuable tool to study the induction and consequences of ferroptosis in a tissue-like context.
- **Modulation of Epithelial Barrier Function:** Rabeprazole has been reported to affect gastric epithelial barrier function by regulating the expression of tight junction proteins like ZO-1 through the FOXF1/STAT3 pathway.[14] The impact of rabeprazole on the barrier integrity of gastric organoids can be assessed using various functional assays.
- **Anti-cancer Effects:** Studies on gastric cancer cell lines have demonstrated the anti-proliferative and pro-apoptotic effects of rabeprazole, mediated in part through the inactivation of the ERK1/2 signaling pathway.[1][2] Patient-derived gastric cancer organoids offer a promising preclinical model to evaluate the therapeutic potential of rabeprazole.

Quantitative Data Summary

The following tables summarize quantitative data from studies on rabeprazole's effects on gastric cells. These values, primarily derived from 2D cell culture experiments, can serve as a starting point for designing experiments in 3D organoid systems.

Parameter	Cell Line	Relevant Concentration	Treatment Duration	Observed Effect	Reference
Cell Viability	MKN-28	0.2 mM	16 hours	Significant decrease in cell viability	[1]
Apoptosis	AGS	0.2 mM	72 hours	72.21 ± 3.24% apoptotic cells	[1]
Gene Expression	BGC823	100 µM	48 hours	Inhibition of CDX2 and MUC2 expression	[15]
Protein Expression	BGC823	100 µM	48 hours	Decreased GPX4 and SLC7A11 protein expression	[15]
Cell Proliferation	BGC823	Dose-dependent	Not specified	Suppression of cell proliferation and inhibition of HK2-mediated glycolysis	[8]
Signaling Pathway	BGC823	Not specified	Not specified	Reduced phosphorylation of STAT3	[8]

Experimental Protocols

Human Gastric Organoid Culture

This protocol is adapted from established methods for culturing normal human gastric organoids.[\[16\]](#)[\[17\]](#)

Materials:

- Human gastric tissue
- Cultrex® Organoid Harvesting Solution
- Cultrex® Reduced Growth Factor Basement Membrane Extract (BME), Type 2
- Advanced DMEM/F-12
- Gastric Organoid Culture Medium (see recipe below)
- TrypLE™ Express
- Fetal Bovine Serum (FBS)
- DMSO
- Y-27632 dihydrochloride
- 24-well tissue culture plates

Gastric Organoid Culture Medium Recipe:

Component	Final Concentration
Advanced DMEM/F-12	Base Medium
B-27™ Supplement	1X
N-2 Supplement	1X
GlutaMAX™ Supplement	1X
HEPES	10 mM
Penicillin-Streptomycin	1X
Human EGF	50 ng/mL
Human Noggin	100 ng/mL
Human R-Spondin1	1 µg/mL
Human FGF-10	100 ng/mL
Gastrin I (human)	10 nM
Wnt-3a	100 ng/mL
A83-01	500 nM
SB202190	10 µM

Procedure:

- Establishment of Gastric Organoids:
 - Isolate gastric glands from human gastric tissue following established protocols.
 - Embed the isolated glands in Cultrex® RGF BME in a 24-well plate.
 - After polymerization of the BME, add 500 µL of Gastric Organoid Culture Medium to each well.
 - Culture the organoids at 37°C in a 5% CO2 incubator.

- Maintenance and Passaging:
 - Replace the culture medium every 2-3 days.
 - Passage the organoids every 1-2 weeks. To passage, remove the medium and add Cultrex® Organoid Harvesting Solution to depolymerize the BME.
 - Mechanically disrupt the organoids and re-embed them in fresh BME at a 1:3 to 1:5 split ratio.

Rabeprazole Sodium Treatment of Gastric Organoids

This protocol provides a framework for treating established gastric organoids with **rabeprazole sodium**. Optimization of concentration and duration of treatment is recommended.

Materials:

- Established gastric organoid cultures
- **Rabeprazole sodium** stock solution (dissolved in a suitable solvent, e.g., DMSO or water)
- Gastric Organoid Culture Medium
- Phosphate-buffered saline (PBS)

Procedure:

- Preparation of Rabeprazole Working Solutions:
 - Prepare a series of working solutions of **rabeprazole sodium** in Gastric Organoid Culture Medium at various concentrations (e.g., 10 μ M, 50 μ M, 100 μ M, 200 μ M). Include a vehicle control (medium with the same concentration of solvent as the highest rabeprazole concentration).
- Treatment of Organoids:
 - Aspirate the existing medium from the organoid cultures.

- Add 500 µL of the prepared rabeprazole working solutions or vehicle control to the respective wells.
- Incubate the organoids for the desired treatment duration (e.g., 24, 48, or 72 hours).
- Harvesting Organoids for Downstream Analysis:
 - After treatment, aspirate the medium and wash the organoids with cold PBS.
 - Harvest the organoids by depolymerizing the BME using Cultrex® Organoid Harvesting Solution.
 - Pellet the organoids by centrifugation.
 - The organoid pellets can now be used for various downstream analyses such as RNA extraction (for qPCR), protein extraction (for Western blotting), or viability assays.

Analysis of Rabeprazole's Effects

a. Quantitative Real-Time PCR (qPCR):

- Extract total RNA from harvested organoids using a suitable kit.
- Synthesize cDNA using a reverse transcription kit.
- Perform qPCR using primers for target genes (e.g., HK2, CDX2, MUC2, GPX4, ZO-1) and a housekeeping gene for normalization.

b. Western Blotting:

- Lyse harvested organoids in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Determine protein concentration using a BCA assay.
- Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
- Probe the membrane with primary antibodies against target proteins (e.g., p-STAT3, STAT3, HK2, GPX4, cleaved caspase-3) and a loading control (e.g., β-actin or GAPDH).

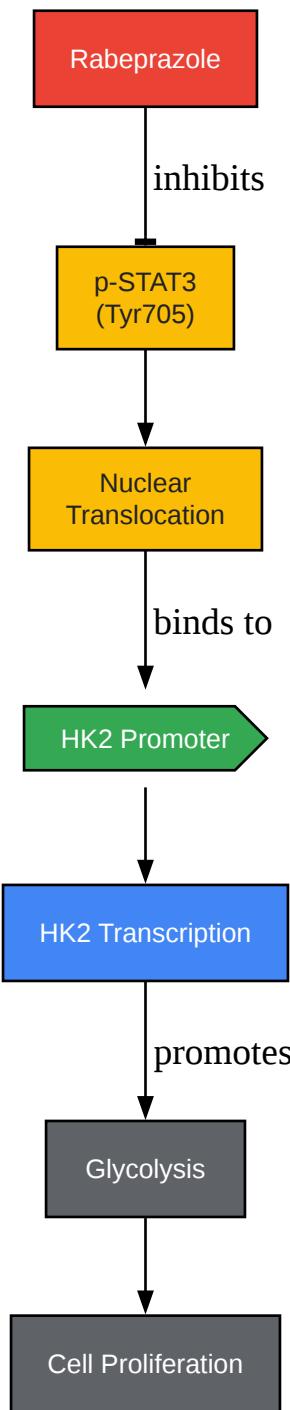
- Incubate with HRP-conjugated secondary antibodies and visualize using an enhanced chemiluminescence (ECL) system.

c. Cell Viability Assay (e.g., CellTiter-Glo® 3D):

- Culture organoids in a 96-well plate.
- Treat with rabeprazole as described above.
- Perform the CellTiter-Glo® 3D assay according to the manufacturer's instructions to measure ATP levels as an indicator of cell viability.

Signaling Pathways and Experimental Workflows

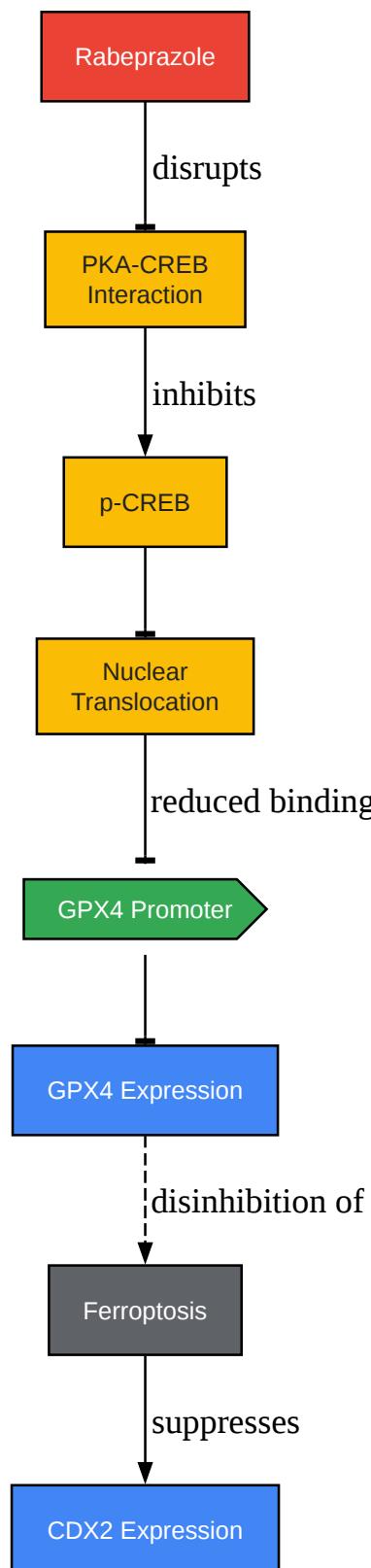
Rabeprazole-Mediated Inhibition of STAT3 Signaling



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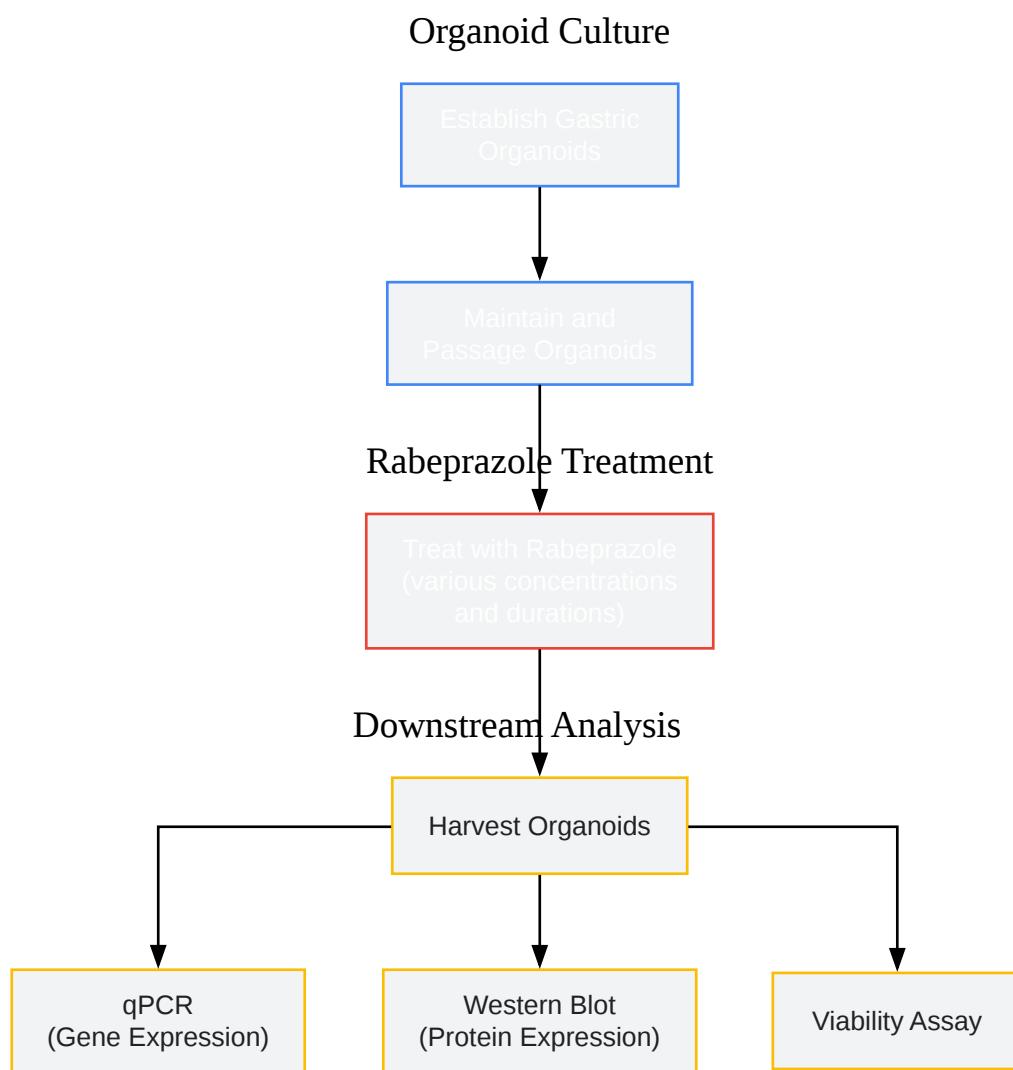
Caption: Rabeprazole inhibits STAT3 phosphorylation and glycolysis.

Rabeprazole-Induced Ferroptosis via the PKA/CREB/GPX4 Pathway

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Caption: Rabeprazole induces ferroptosis by disrupting PKA/CREB signaling.

Experimental Workflow for Rabeprazole Treatment in Gastric Organoids



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Caption: Workflow for rabeprazole treatment and analysis in organoids.

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